

Structural Elucidation & Comparative Analysis: 2-Phenylpyrrolidin-3-one Hydrochloride

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Compound of Interest

Compound Name: 2-Phenylpyrrolidin-3-one
hydrochloride

CAS No.: 1783972-17-7

Cat. No.: B2372217

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Executive Summary

Context: **2-Phenylpyrrolidin-3-one hydrochloride** is a critical heterocyclic intermediate, often utilized in the synthesis of neuroactive compounds and peptidomimetics. Its structural integrity is defined by two volatile parameters: regiochemistry (distinguishing the 3-one from the 4-one isomer) and salt stoichiometry (stability of the

-aminoketone moiety).

The Challenge: The free base of

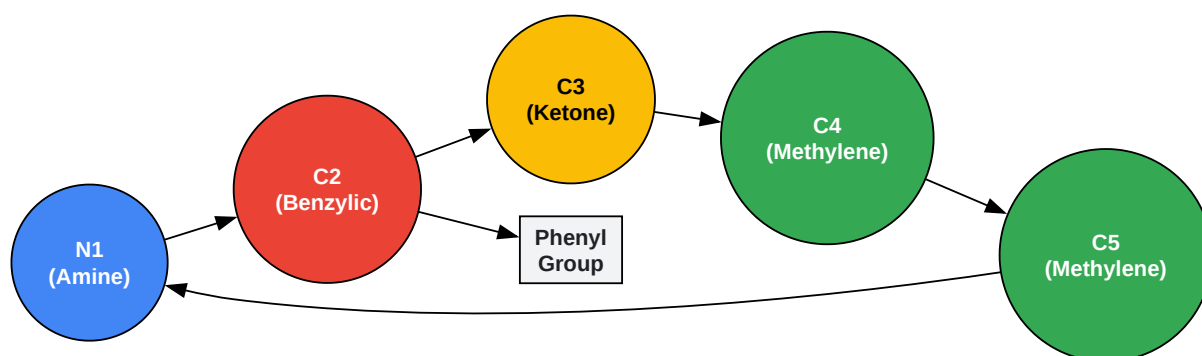
-aminoketones is inherently unstable, prone to dimerization (pyrazine formation) and oxidation. Consequently, the hydrochloride salt form is the industry standard for stability. However, distinguishing the 3-one regioisomer from the 4-one isomer requires precise NMR interpretation due to the overlapping multiplets in the aliphatic region.

Guide Objective: This analysis provides a definitive spectroscopic fingerprint for 2-Phenylpyrrolidin-3-one HCl, establishing diagnostic signals that rule out common synthetic

impurities and regioisomers.

Structural Context & Numbering

To ensure accurate assignment, we utilize the following atom numbering scheme for the pyrrolidine ring:



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Caption: Atom connectivity for 2-Phenylpyrrolidin-3-one. Note the critical C2 position sandwiched between the Nitrogen and the Carbonyl.

Experimental Protocol

Sample Preparation

The choice of solvent is binary and critical. Chloroform (

) is not recommended for the hydrochloride salt due to poor solubility and potential aggregation, which broadens signals.

- Preferred Solvent: DMSO-

(Dimethyl sulfoxide-d₆).

- Reasoning: Excellent solubility for ionic salts; prevents exchange of ammonium protons (

), allowing their integration for stoichiometry checks.

- Concentration: 10–15 mg per 0.6 mL.
- Reference: TMS (Tetramethylsilane) at 0.00 ppm.

Acquisition Parameters

- ^1H Frequency: 400 MHz minimum (required to resolve the ABX coupling of the ring protons).
- Temperature: 298 K (25°C).
- Pulse Sequence: Standard zg30 (Bruker) or equivalent.

^1H -NMR Spectral Analysis (400 MHz, DMSO-)

The proton spectrum of 2-Phenylpyrrolidin-3-one HCl is characterized by a distinct desymmetrization caused by the chiral center at C2.

Diagnostic Signals & Assignments[1][2][3]

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight (Causality)
9.80 – 10.50	Broad Singlet	2H		Salt Confirmation: Indicates protonated amine. Disappears with shake.
7.30 – 7.55	Multiplet	5H	Ar-H	Phenyl Ring: Typical aromatic envelope.
5.15 – 5.30	Doublet of Doublets (dd)	1H	H-2	The "King" Signal: Highly deshielded. It is benzylic, -to-nitrogen, AND -to-carbonyl.
3.40 – 3.60	Multiplet	1H	H-5a	Protons adjacent to are deshielded.
3.15 – 3.35	Multiplet	1H	H-5b	Diastereotopic to H-5a due to C2 chirality.
2.60 – 2.90	Multiplet	2H	H-4a, H-4b	-to-carbonyl protons.

Detailed Mechanistic Interpretation

- The H-2 "Downfield Shift": The proton at C2 is the most critical diagnostic marker. In a standard pyrrolidine, this might appear near 4.0 ppm. However, in this molecule, it is shifted to >5.0 ppm.
 - Why? It sits in the "perfect storm" of electron withdrawal: Inductive effect from the ammonium cation (), resonance anisotropy from the phenyl ring, and the electron-withdrawing carbonyl group at C3.
- The Ammonium Hump: In DMSO- , the ammonium protons appear as a broad hump or distinct broad singlets (if exchange is slow) around 10 ppm. If this signal is missing, the sample has likely degraded to the free base or oxidized.

13C-NMR Spectral Analysis (100 MHz, DMSO-)

The carbon spectrum provides the definitive proof of the ketone position, ruling out the 4-one isomer.

Chemical Shift (, ppm)	Type	Assignment	Diagnostic Value
204.0 – 208.0	Quaternary	C=O (C3)	Ketone Confirmation: Typical ketone range.
132.0 – 136.0	Quaternary	Ar-C (Ipso)	Point of attachment to the pyrrolidine ring.
127.0 – 130.0	CH	Ar-C	Standard aromatic signals.
62.0 – 65.0	CH	C-2	Regio-Marker: Significantly downfield compared to C4/C5 due to benzylic + -amino + -keto position.
40.0 – 45.0		C-5	Adjacent to Nitrogen.
33.0 – 37.0		C-4	Adjacent to Carbonyl.

Comparative Guide: Performance vs. Alternatives

This section objectively compares the target molecule against its most common "impostors"—the regioisomer and the free base form.

Comparison 1: Regioisomer Distinction (3-one vs. 4-one)

The primary synthetic risk is the formation of 2-phenylpyrrolidin-4-one.

Feature	Target: 3-one Isomer	Alternative: 4-one Isomer	Diagnostic Conclusion
H-2 Shift	~5.2 ppm	~4.5 ppm	The 3-one H-2 is more deshielded (adjacent to C=O).
C=O Environment	Adjacent to Benzylic C	Adjacent to only	HMBC coupling will show correlation between H-2 and C=O in the 3-one isomer.
Coupling	H-2 is a doublet/dd	H-2 is a triplet/dd	H-2 couples only to NH in 3-one (if dry); H-2 couples to H-3 methylene in 4-one.

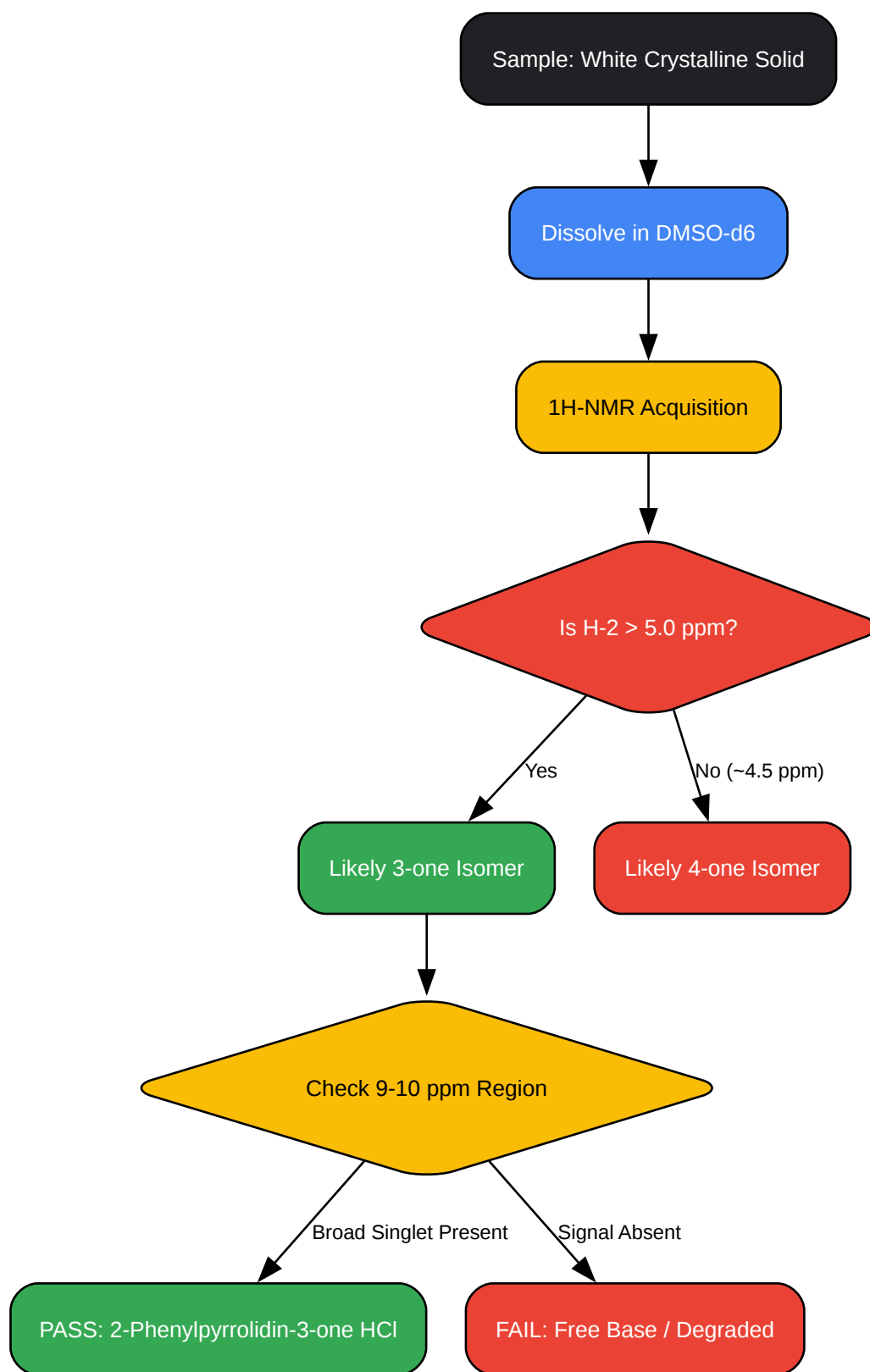
Comparison 2: Stability (Hydrochloride vs. Free Base)

Why is the HCl salt the preferred commercial product?

Parameter	Hydrochloride Salt (Product)	Free Base (Alternative)	Operational Impact
Shelf-Life	>2 Years (Desiccated)	<48 Hours (Ambient)	Free base undergoes rapid self-condensation (dimerization) to form dihydropyrazines.
Solubility	High (Water, DMSO, MeOH)	High (DCM, Ether)	Salt requires polar solvents for analysis; Free base extracts into organics.
NMR Purity	Clean, sharp peaks	Complex mixture	Free base spectra often show "ghost peaks" of dimers within hours of isolation.

Analytical Workflow (Logic Map)

The following Graphviz diagram outlines the decision logic for validating a batch of 2-Phenylpyrrolidin-3-one HCl.



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Caption: Quality Control logic flow for distinguishing regioisomers and confirming salt formation.

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Sources

- [1. Synthesis of novel 2-pyrrolidinone and pyrrolidine derivatives and study of their inhibitory activity against autotaxin enzyme - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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